

Physicochemical Properties of Dicyclohexylmethane: A Technical Guide

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Compound of Interest

Compound Name: **Dicyclohexylmethane**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **dicyclohexylmethane** (CAS No. 3178-23-2). The information presented herein is intended to support research, development, and formulation activities by providing key data and standardized experimental methodologies.

Core Physicochemical Data

The fundamental physicochemical properties of **dicyclohexylmethane** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of Dicyclohexylmethane

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₄	[1][2]
Molecular Weight	180.33 g/mol	[1][2][3]
Appearance	Colorless liquid	[2]
Melting Point	-18.64 °C	[2]
Boiling Point	252.7 °C at 760 mmHg	[2][4]
Density	0.873 g/cm ³	[2]

Table 2: Solubility and Partitioning of Dicyclohexylmethane

Property	Value	Reference
Water Solubility	Data not readily available; expected to be low	[4]
LogP (Octanol-Water Partition Coefficient)	4.53710	[2]

Table 3: Flammability and Safety Data for Dicyclohexylmethane

Property	Value	Reference
Flash Point	94.4 °C	[2][4]

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the key physicochemical properties of **dicyclohexylmethane**.

Melting Point Determination (Capillary Method)

The melting point of **dicyclohexylmethane**, a low-melting solid, can be determined using the capillary method with a suitable cooling stage.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Apparatus:

- Melting point apparatus with cooling capability
- Sealed capillary tubes
- Thermometer calibrated to at least ± 0.5 °C
- Dry ice or a suitable cryogen for cooling

Procedure:

- A small amount of liquid **dicyclohexylmethane** is introduced into a capillary tube, which is then sealed.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is frozen by cooling the block with a cryogen like dry ice.
- Once the sample is completely solid, the apparatus is set to heat at a slow, controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first droplet of liquid appears is recorded as the initial melting point.
- The temperature at which the last solid crystal melts is recorded as the final melting point.
- The melting point is reported as a range between these two temperatures.

Boiling Point Determination (Distillation Method)

The boiling point of **dicyclohexylmethane** can be accurately determined via distillation.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Calibrated thermometer
- Heating mantle
- Boiling chips

Procedure:

- A measured volume of **dicyclohexylmethane** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The liquid is heated gently.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize.
- The constant temperature observed during the collection of the distillate is recorded as the boiling point.

Density Determination (Oscillating U-Tube Method - ASTM D4052)

The density of liquid **dicyclohexylmethane** can be precisely measured using a digital density meter based on the oscillating U-tube principle, as outlined in ASTM D4052.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Apparatus:

- Digital density meter with an oscillating U-tube

- Thermostatically controlled sample chamber
- Syringe or automated sampler for sample injection

Procedure:

- The density meter is calibrated using two standards of known density, typically dry air and distilled water.
- The sample chamber is thermostatically controlled to the desired temperature.
- A small, bubble-free aliquot of **dicyclohexylmethane** is introduced into the oscillating U-tube.
- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- The density is calculated from this frequency change using the calibration data and displayed by the instrument.

Water Solubility Determination (Flask Method - OECD 105)

The water solubility of **dicyclohexylmethane** can be determined using the flask method, a procedure suitable for substances with low solubility, as described in OECD Guideline 105.[18][19][20][21][22]

Apparatus:

- Flask with a stirrer
- Constant temperature bath
- Centrifuge or filtration apparatus
- Analytical instrument for concentration measurement (e.g., Gas Chromatography)

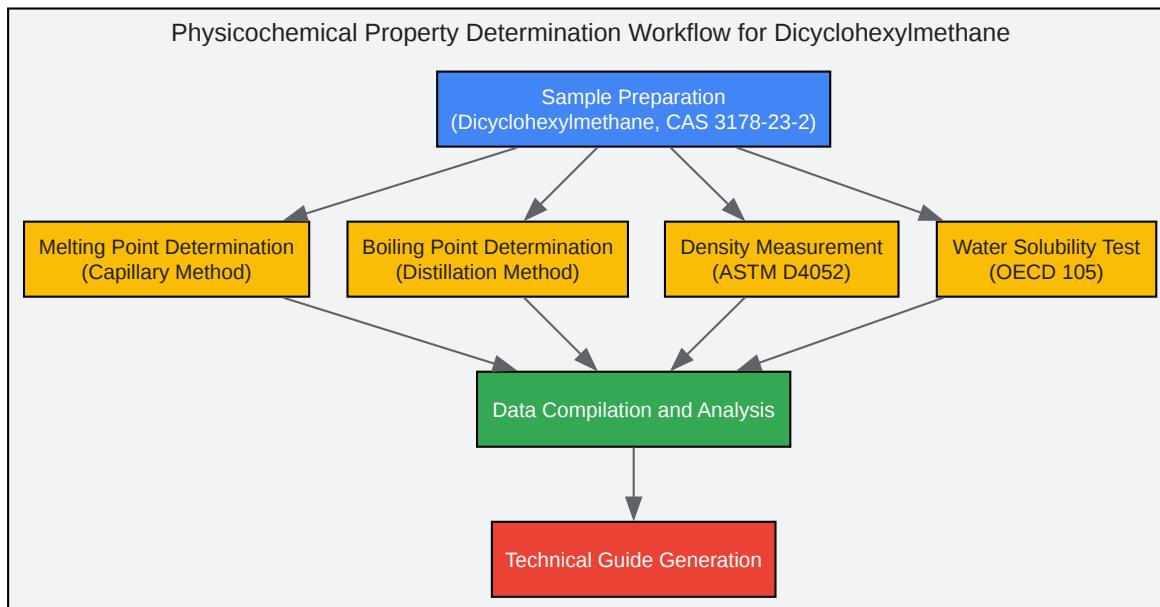
Procedure:

- An excess amount of **dicyclohexylmethane** is added to a flask containing purified water.
- The flask is sealed and agitated in a constant temperature bath for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the mixture is centrifuged or filtered to separate the aqueous phase from the undissolved **dicyclohexylmethane**.
- The concentration of **dicyclohexylmethane** in the clear aqueous phase is then determined using a suitable analytical method, such as gas chromatography.
- The determined concentration represents the water solubility of the compound at the experimental temperature.

Visualizations

Experimental Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the comprehensive determination of the physicochemical properties of **dicyclohexylmethane**.



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Caption: Workflow for determining physicochemical properties.

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